

Addressing off-target effects of SHP099 in experiments

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Compound of Interest

Compound Name: SHP099

Cat. No.: B15612028

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Technical Support Center: SHP099

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers address potential off-target effects of **SHP099** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **SHP099** and how does it work?

A1: **SHP099** is a highly potent and selective, orally bioavailable small-molecule inhibitor of SHP2 (Src homology 2 domain-containing protein tyrosine phosphatase 2).^{[1][2]} It functions as an allosteric inhibitor, meaning it does not bind to the active site of the enzyme.^{[1][3]} Instead, **SHP099** stabilizes SHP2 in its inactive, auto-inhibited conformation by binding to a pocket at the interface of the N-terminal SH2, C-terminal SH2, and the protein tyrosine phosphatase (PTP) domains.^{[2][4]} This prevents SHP2 from being recruited to signaling complexes and activated, thereby inhibiting downstream signaling pathways, most notably the RAS-ERK (MAPK) pathway.^{[5][6][7]}

Q2: How specific is **SHP099** for SHP2?

A2: **SHP099** is known for its excellent selectivity for SHP2.[8][9] Unlike many active-site targeting SHP2 inhibitors that have shown off-target effects on other protein tyrosine kinases like PDGFR β and SRC, the allosteric inhibitor **SHP099** does not exhibit these liabilities.[10][11] However, like any small molecule inhibitor, the potential for off-target effects should not be entirely dismissed, especially at high concentrations.

Q3: A recent study has identified a specific off-target effect of **SHP099**. What is it?

A3: A 2024 study revealed that **SHP099** and a similar allosteric inhibitor, IACS-13909, can inhibit autophagy in an SHP2-independent manner.[12] This was observed as an increase in the LC3-II/I ratio and cytoplasmic vacuolization in cells treated with these compounds, even in SHP2-knockout cells.[12] This off-target effect was not observed with other allosteric SHP2 inhibitors like TNO155 and RMC-4550.[12]

Q4: My cells are showing a phenotype that doesn't seem to be related to RAS-ERK signaling inhibition. Could this be an off-target effect?

A4: It is possible. While the primary on-target effect of **SHP099** is the inhibition of the RAS-ERK pathway, the recently discovered off-target effect on autophagy could lead to other cellular phenotypes.[12] It is crucial to perform control experiments to distinguish between on-target and off-target effects.

Troubleshooting Guide: Investigating Potential Off-Target Effects

If you suspect that the observed effects of **SHP099** in your experiments are not solely due to SHP2 inhibition, follow this troubleshooting guide.

Problem 1: Observed phenotype is inconsistent with SHP2 inhibition.

Possible Cause: The phenotype might be a result of the known off-target effect on autophagy or another, yet unidentified, off-target effect.

Suggested Solutions & Experimental Protocols:

- Validate SHP2 Inhibition: First, confirm that **SHP099** is inhibiting its intended target in your experimental system.
 - Method: Western Blot for phospho-ERK (p-ERK).
 - Rationale: SHP2 is a key upstream activator of the RAS-ERK pathway.[\[6\]](#)[\[7\]](#) Inhibition of SHP2 by **SHP099** should lead to a decrease in the levels of phosphorylated ERK.
 - Protocol: See Detailed Experimental Protocols, Section 1.
- Test for Autophagy Inhibition: Investigate whether the observed phenotype is linked to the known off-target effect on autophagy.
 - Method: Western Blot for LC3-II/I ratio.
 - Rationale: An increase in the LC3-II to LC3-I ratio is a hallmark of autophagy inhibition.[\[12\]](#)
 - Protocol: See Detailed Experimental Protocols, Section 2.
- Use a Structurally and Mechanistically Different SHP2 Inhibitor: Compare the effects of **SHP099** with another allosteric SHP2 inhibitor that has not been shown to have the same off-target effect on autophagy, such as TNO155 or RMC-4550.[\[12\]](#)
 - Method: Treat your cells with TNO155 or RMC-4550 and assess if the phenotype observed with **SHP099** is replicated.
 - Rationale: If the phenotype is specific to **SHP099**, it is more likely to be an off-target effect.
- Genetic Knockdown/Knockout of SHP2: The gold-standard method to confirm an off-target effect is to use a genetic approach.
 - Method: Use siRNA, shRNA, or CRISPR/Cas9 to deplete SHP2 in your cells. Then, treat the SHP2-depleted cells with **SHP099**.
 - Rationale: If **SHP099** still elicits the same phenotype in the absence of its primary target, the effect is definitively off-target.[\[12\]](#)

Problem 2: Unexpected cellular toxicity at high concentrations of SHP099.

Possible Cause: Off-target effects are more likely to occur at higher concentrations of any inhibitor. The observed toxicity could be due to the inhibition of autophagy or other off-target interactions.

Suggested Solutions:

- Perform a Dose-Response Curve: Determine the minimal concentration of **SHP099** required to inhibit p-ERK without causing significant toxicity.
- Compare with Other SHP2 Inhibitors: As mentioned above, test other allosteric SHP2 inhibitors (TNO155, RMC-4550) to see if they exhibit similar toxicity profiles.

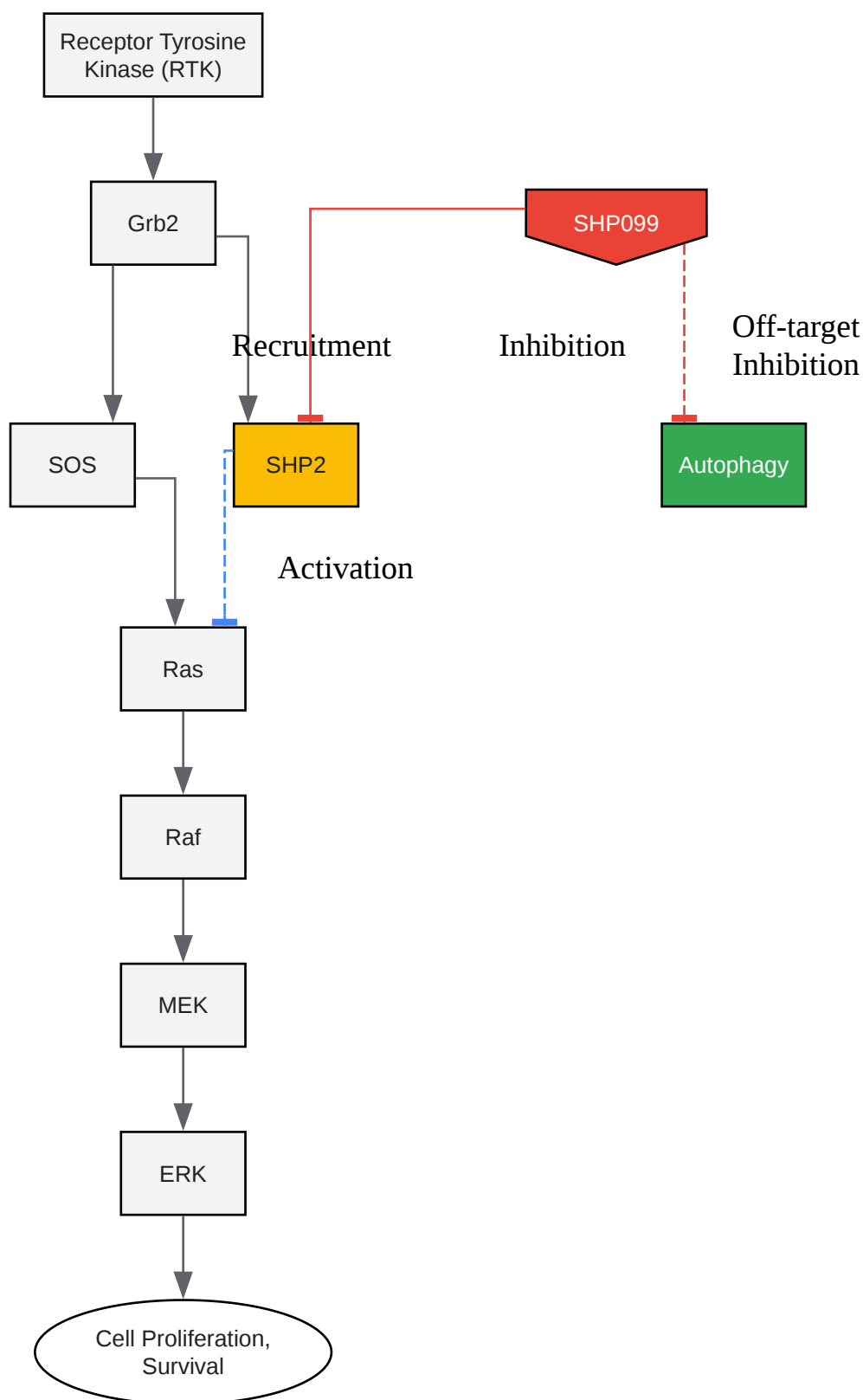
Quantitative Data Summary

The following table summarizes key quantitative data for **SHP099** and other relevant SHP2 inhibitors.

Compound	Target	IC50 / EC50	Assay Type	Cell Line(s)	Reference
SHP099	SHP2	70 nM	Biochemical Assay	-	[5]
SHP2 (p-ERK)	~23 μ M (EC50 for growth inhibition)	MTT Assay	SHP2-KO HEK293	[12]	
Autophagy (growth inhibition)	~4 μ M (EC50)	MTT Assay	SHP2-KO HEK293	[12]	
RMC-4550	SHP2	0.6 nM	Biochemical Assay	-	[8]
SHP2 (p-ERK)	49.2 nM	p-ERK Inhibition	HEK293	[13]	
Autophagy (growth inhibition)	~110 μ M (EC50)	MTT Assay	SHP2-KO HEK293	[12]	
TNO155	SHP2	11 nM	Biochemical Assay	-	[1]
Autophagy (growth inhibition)	~160 μ M (EC50)	MTT Assay	SHP2-KO HEK293	[12]	
IACS-13909	SHP2	15.7 nM	Biochemical Assay	-	[1]
Autophagy (growth inhibition)	~4 μ M (EC50)	MTT Assay	SHP2-KO HEK293	[12]	

Visualizations

Signaling Pathway



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Caption: SHP2 signaling pathway and points of inhibition by **SHP099**.

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References

- 1. The Research Progress in SHP2 and the Inhibitors [bocsci.com]
- 2. ovid.com [ovid.com]
- 3. Mechanism of activating mutations and allosteric drug inhibition of the phosphatase SHP2 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A cellular target engagement assay for the characterization of SHP2 (PTPN11) phosphatase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Frontiers | SHP-2 in Lymphocytes' Cytokine and Inhibitory Receptor Signaling [frontiersin.org]
- 7. Molecular Mechanism for the Shp-2 Tyrosine Phosphatase Function in Promoting Growth Factor Stimulation of Erk Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Assessing Cellular Target Engagement by SHP2 (PTPN11) Phosphatase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Assessing Cellular Target Engagement by SHP2 (PTPN11) Phosphatase Inhibitors [jove.com]
- 10. Off-target inhibition by active site-targeting SHP2 inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. JCI - Off-target autophagy inhibition by SHP2 allosteric inhibitors contributes to their antitumor activity in RAS-driven cancers [jci.org]
- 13. benchchem.com [benchchem.com]
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